

Application Notes and Protocols for Intravenous Administration of Propionylpromazine in Pigs

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Compound of Interest

Compound Name: *Propionylpromazine*

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Introduction

Propionylpromazine is a phenothiazine derivative used in veterinary medicine as a neuroleptic agent for tranquilization and premedication before general anesthesia.[1][2] Its primary mechanism of action involves the antagonism of dopamine D2 receptors in the central nervous system, leading to sedation and a reduction in spontaneous motor activity.[3] In swine, intravenous administration allows for a rapid onset of action, which can be particularly advantageous in clinical and research settings. These application notes provide a detailed protocol for the intravenous administration of **propionylpromazine** in pigs, including dosage information, experimental procedures, and relevant physiological considerations.

Data Presentation

The following table summarizes the recommended intravenous dosages for **propionylpromazine** and the closely related phenothiazine, acepromazine, in pigs. Due to limited specific data on intravenous **propionylpromazine**, information on acepromazine is provided for reference and comparative purposes.

Drug	Dosage (mg/kg)	Route of Administration	Notes	Reference
Propionylpromazine	0.2 - 0.3	Intravenous (IV)	Used for neuroleptic effects to combat stress.	[2]
Acepromazine	0.1 - 0.4	Intravenous (IV) or Intramuscular (IM)	Recommended for premedication to improve the quality of sedation. May cause hypotension and hypothermia.	[3]
Acepromazine	0.11 - 1.1	Intravenous (IV), Intramuscular (IM), Subcutaneous (SC)	Commonly used for tranquilization.	

Experimental Protocols

This section outlines a detailed methodology for the intravenous administration of **propionylpromazine** in a research setting.

1. Animal Preparation:

- **Animal Selection:** Healthy pigs, appropriately acclimatized to the facility, should be used. The weight of each pig must be accurately determined to ensure correct dosage calculation.
- **Fasting:** It is recommended to withhold food for 6-12 hours prior to administration to reduce the risk of regurgitation and aspiration, although water should be available until just before the procedure.

- **Vascular Access:** Gaining intravenous access in pigs can be challenging due to their thick skin and subcutaneous fat. The auricular (ear) veins are the most common and accessible sites for intravenous catheterization or injection. The use of a topical local anesthetic cream (e.g., EMLA cream) can help to numb the area and reduce discomfort during catheter placement. The cephalic or lateral saphenous veins are alternative sites. For long-term infusions, surgical cut-down for catheter placement in a larger vein such as the jugular may be necessary.

2. Drug Preparation:

- **Formulation:** **Propionylpromazine** is typically available as a 1% aqueous solution of its hydrochloride or phosphate salt.
- **Dilution:** Depending on the concentration of the stock solution and the size of the pig, dilution with sterile saline or dextrose solution may be necessary to achieve the desired volume for accurate and controlled administration.

3. Administration:

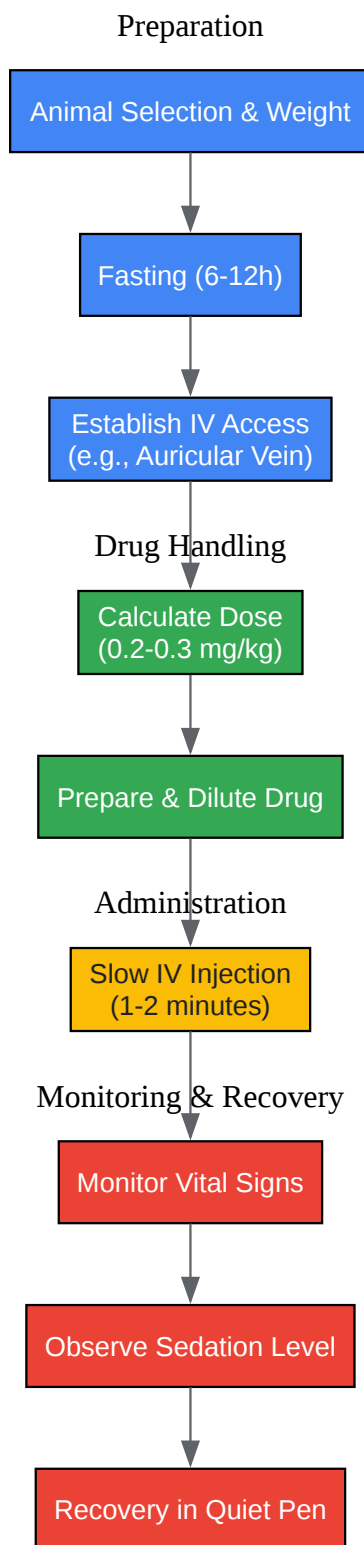
- **Dosage Calculation:** Calculate the precise dose based on the pig's body weight and the desired level of sedation.
- **Rate of Administration:** Administer the calculated dose slowly over a period of 1-2 minutes. Rapid intravenous injection can increase the risk of adverse cardiovascular effects, such as hypotension.
- **Monitoring During Administration:** Continuously monitor the animal's heart rate, respiratory rate, and depth of sedation during and immediately after administration.

4. Post-Administration Monitoring:

- **Physiological Parameters:** Monitor vital signs, including heart rate, respiratory rate, and body temperature, at regular intervals (e.g., every 15 minutes for the first hour, then every 30 minutes) until the animal has fully recovered. **Propionylpromazine** can cause hypothermia, so providing a heat source may be necessary.

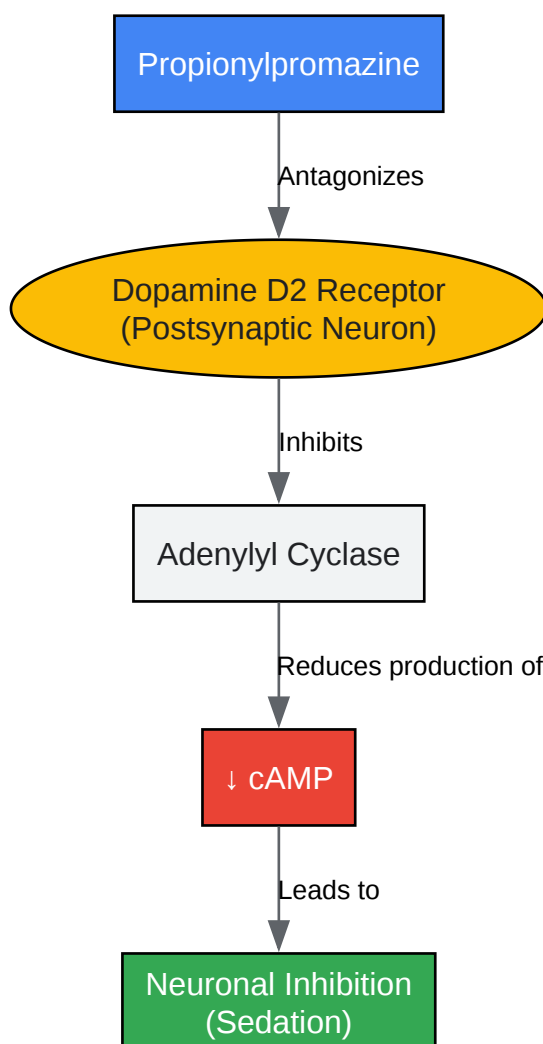
- **Behavioral Observation:** Observe the pig for the level of sedation, ataxia, and any adverse reactions. The onset of action is typically rapid following intravenous administration.
- **Recovery:** Place the animal in a quiet, comfortable, and well-bedded pen to recover. Ensure easy access to food and water once the animal is fully ambulatory and the risk of aspiration has passed. The duration of action can be prolonged, and the animal should be monitored until it has returned to its normal state.

Mandatory Visualizations



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Caption: Experimental workflow for intravenous **propionylpromazine** administration in pigs.



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